

# Phase diagram analysis of the V-N system

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## Compound of Interest

Compound Name: Vanadium nitride

Cat. No.: B1581714

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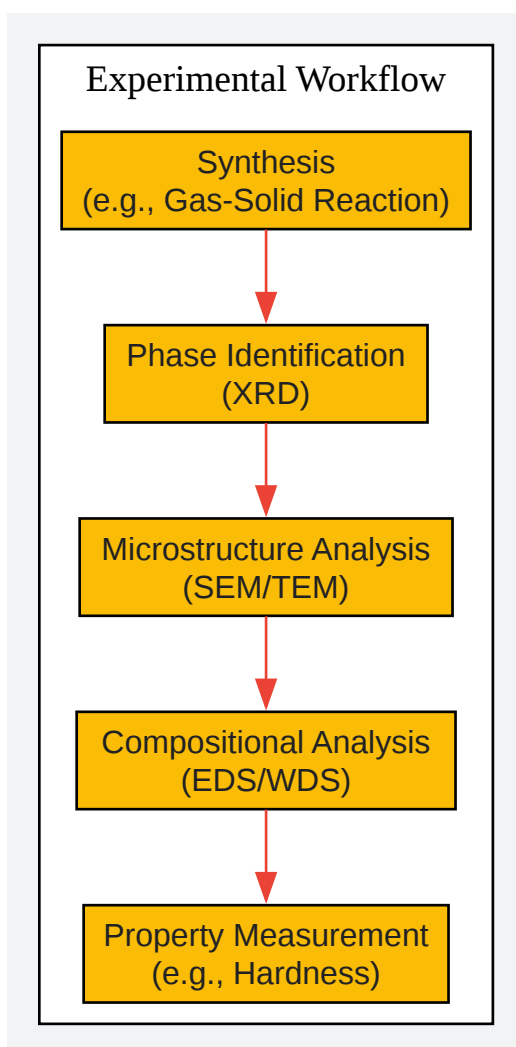
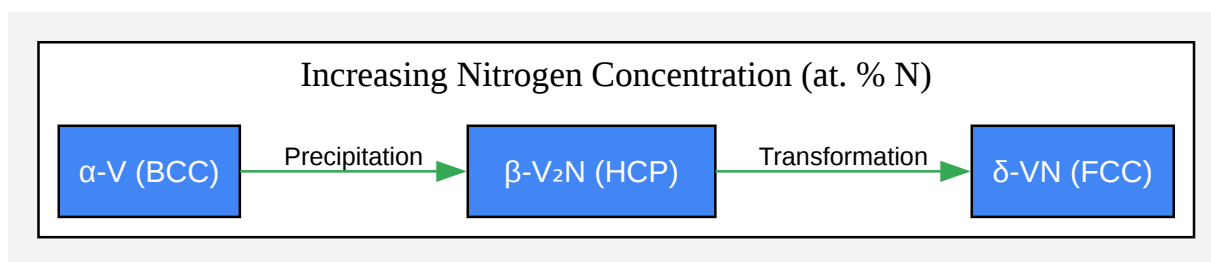
## The Vanadium-Nitrogen Phase Diagram

The V-N system is characterized by several stable and metastable phases, the formation of which is dependent on nitrogen concentration and temperature. The established phases include the body-centered cubic (BCC)  $\alpha$ -V solid solution, the hexagonal close-packed (HCP)  $\beta$ -V<sub>2</sub>N, and the face-centered cubic (FCC)  $\delta$ -VN<sub>x</sub>. Other phases like  $\gamma$ -V<sub>2</sub>N and  $\epsilon$ -VN have also been reported.

The solubility of nitrogen in  $\alpha$ -V is limited, and with increasing nitrogen content, the  $\beta$ -V<sub>2</sub>N phase is formed. At higher nitrogen concentrations and temperatures, the  $\delta$ -VN<sub>x</sub> phase becomes stable. This phase exhibits a wide range of non-stoichiometry. The currently accepted V-N phase diagram is a result of numerous thermodynamic assessments and experimental validations.

## Logical Relationship of V-N Phases

The following diagram illustrates the typical phase progression in the V-N system as the concentration of nitrogen increases.



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